

Physicochemical Properties of Daclatasvir-d16: An In-depth Technical Guide

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Compound of Interest

Compound Name: Daclatasvir-d16

Cat. No.: B15141790

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Introduction

Daclatasvir-d16 is the deuterated analog of Daclatasvir, a potent and selective inhibitor of the hepatitis C virus (HCV) non-structural protein 5A (NS5A). Due to its isotopic labeling, **Daclatasvir-d16** serves as an invaluable internal standard for analytical and pharmacokinetic studies, enabling precise quantification of Daclatasvir in various biological matrices.^[1] This technical guide provides a comprehensive overview of the core physicochemical properties of **Daclatasvir-d16**, detailed experimental protocols for their determination, and a visualization of its parent compound's mechanism of action.

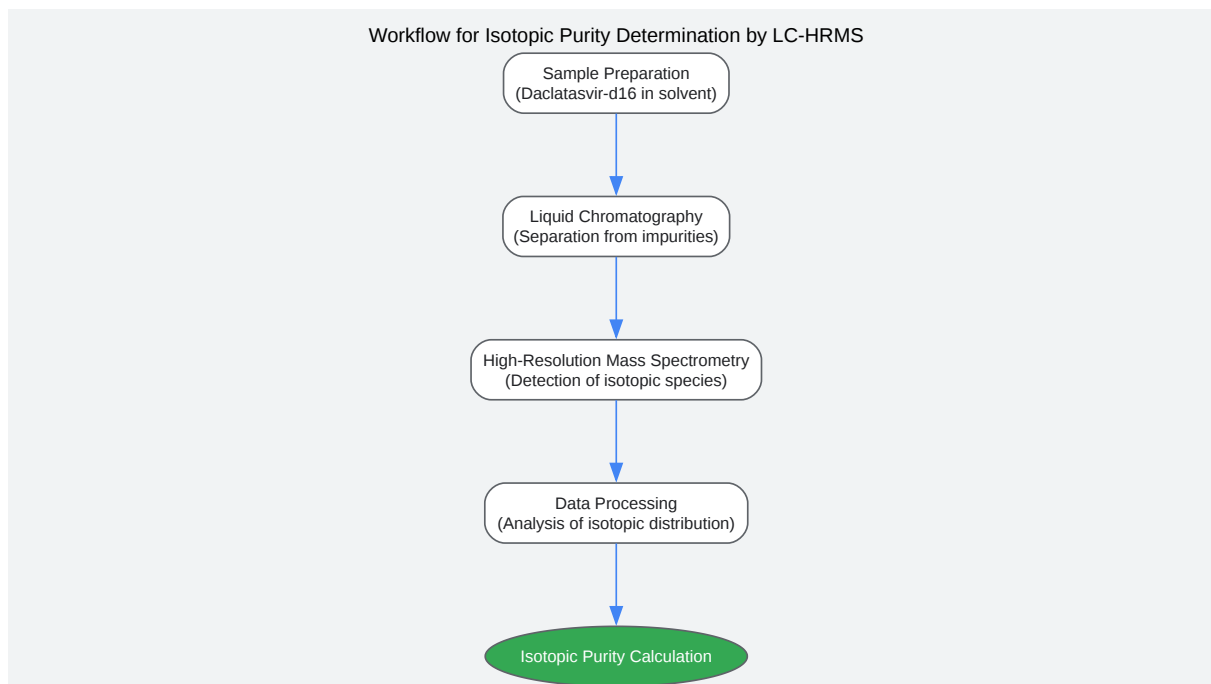
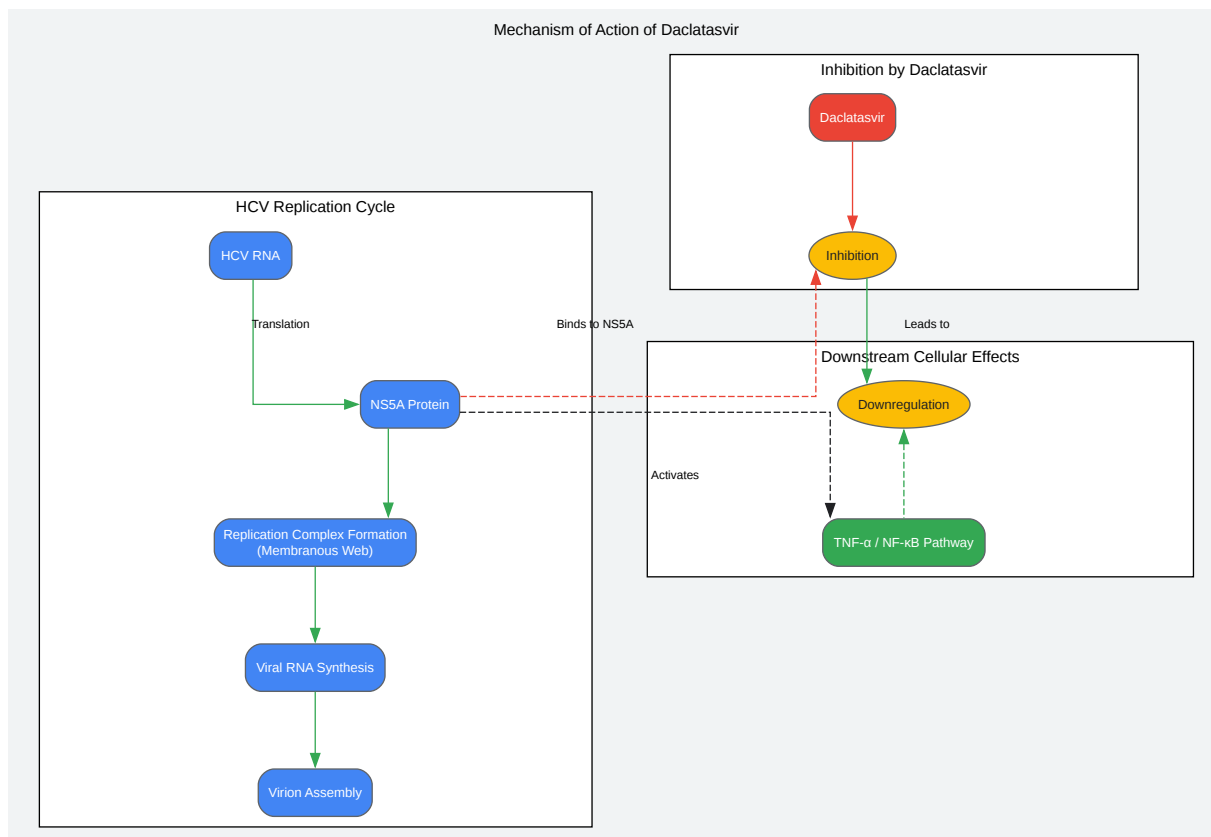
Core Physicochemical Properties

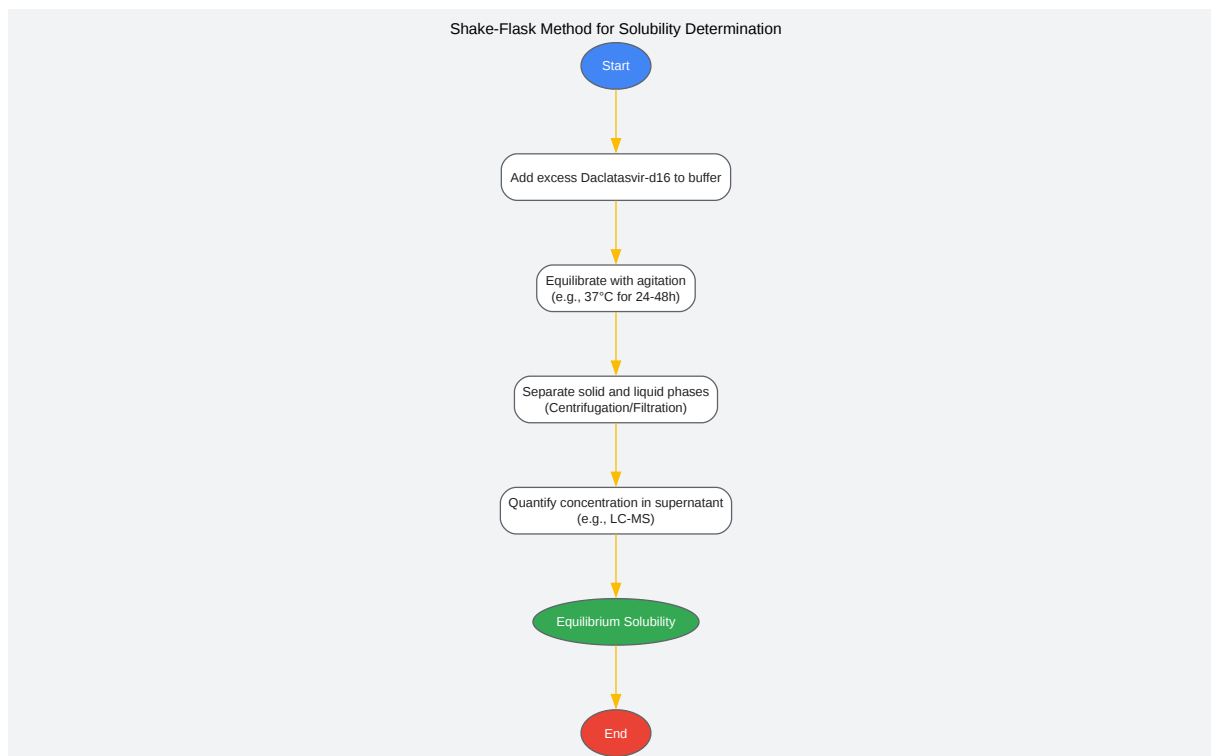
The fundamental physicochemical characteristics of **Daclatasvir-d16** are summarized in the table below.

Property	Value	Source
Molecular Formula	C40H34D16N8O6	[1]
Molecular Weight	754.99 g/mol	
Chemical Name	dimethyl ((2S,2'S)-([1,1'-biphenyl]-4,4'-diylbis(1H-imidazole-5,2-diyl))bis(pyrrolidine-2,1-diyl))bis(3-(methyl-d3)-1-oxobutane-1,2-diyl-2,3,4,4,4-d5)dicarbamate	[1]
Parent Compound	Daclatasvir	[1]
Appearance	White to yellow solid	[2]
Isotopic Purity	>98% (Typical)	Inferred from use as an internal standard
Solubility	Expected to be similar to Daclatasvir. Daclatasvir is freely soluble in water (>700 mg/mL).[3] Predicted water solubility is 0.00852 mg/mL.[3] The dihydrochloride salt is soluble in DMSO at 100 mg/mL.[2]	[2][3]

Mechanism of Action of Daclatasvir

Daclatasvir inhibits the function of the HCV NS5A protein, a critical component of the viral replication complex.[3][4] This inhibition disrupts the formation of the membranous web essential for viral RNA synthesis and virion assembly.[4] The following diagram illustrates the key steps in the mechanism of action of Daclatasvir.





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